

Technical Support Center: Overcoming Ipflufenquin Resistance

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Compound of Interest

Compound Name: 6,8-Difluoro-2-methylquinolin-4-ol

Cat. No.: B1331469

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with ipflufenquin.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of ipflufenquin?

A1: Ipflufenquin is a novel fungicide classified under FRAC Code 52.^{[1][2]} Its mode of action is the inhibition of the enzyme dihydroorotate dehydrogenase (DHODH), which is a crucial enzyme in the de novo pyrimidine biosynthesis pathway in fungi.^{[1][2][3]} By inhibiting DHODH, ipflufenquin disrupts the synthesis of pyrimidines, which are essential for fungal growth and RNA synthesis.^[4]

Q2: We are observing a lack of efficacy of ipflufenquin against a specific fungal isolate. What are the potential reasons?

A2: There are two primary reasons for a lack of efficacy:

- **Intrinsic Resistance:** Some fungal species are naturally resistant to ipflufenquin.^{[1][2]} For example, isolates of *Coniella vitis*, *Corynespora cassiicola*, *Pseudocercospora fuligena*, and *Rhizoctonia solani* have shown inherent resistance.^{[1][2][4]} This intrinsic resistance may be due to mechanisms other than target-site mutations.^{[1][2]}

- **Acquired Resistance:** The fungal isolate may have developed resistance to ipflufenquin. As a single-site inhibitor, the risk of resistance development is considered medium to high.^[2] The most common mechanism for acquired resistance is the development of mutations in the pyrE gene, which codes for the DHODH enzyme.^[2]

Q3: Can the use of ipflufenquin in our agricultural research lead to cross-resistance with clinical antifungals?

A3: Yes, this is a significant concern. Ipflufenquin shares the same mode of action as the clinical antifungal drug olorofim.^{[1][5]} Studies have shown that exposure of fungi, such as *Aspergillus fumigatus*, to ipflufenquin can select for strains that are also resistant to olorofim.^{[6][7][8]} This cross-resistance is a critical consideration for researchers in both agricultural and medical fields.

Q4: What are the known mutations that confer resistance to ipflufenquin?

A4: In *Aspergillus fumigatus*, several non-synonymous mutations in the pyrE gene (encoding DHODH) have been identified to confer resistance to both ipflufenquin and olorofim. These include H116R, G119A/C/S, L164P, and V200E.^{[2][9]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Complete lack of ipflufenquin activity against a fungal species.	The fungus may be intrinsically resistant.	Review the literature to see if the species has been reported as naturally resistant. [1] [2] [4] Consider using an alternative fungicide with a different mode of action.
Gradual decrease in ipflufenquin efficacy over time.	The fungal population may be developing acquired resistance.	1. Conduct a fungicide sensitivity assay to determine the EC50 value of your isolate and compare it to baseline sensitivity data. 2. Sequence the pyrE (DHODH) gene to check for known resistance mutations. [2] 3. Implement a resistance management strategy, such as rotating or mixing fungicides with different modes of action. [10]
Inconsistent results in in vitro sensitivity assays.	Experimental variability.	1. Ensure consistent spore concentration and media preparation. [11] 2. Verify the stability and concentration of the ipflufenquin stock solution. 3. Include a known sensitive and a known resistant strain as controls in your assays.
Ipflufenquin is effective in vitro but not in planta.	Factors related to the plant host or environment.	1. Consider the possibility of poor fungicide uptake, translocation, or degradation in the plant. 2. Environmental conditions may affect fungicide stability or fungal growth. 3. Evaluate the application

method to ensure adequate coverage.

Data Presentation

Table 1: In Vitro Activity of Ipflufenquin Against Various Fungal Species

Fungal Species	EC50 / MIC (mg/L)	Sensitivity	Reference
<i>Aspergillus fumigatus</i>	MIC: 12.5	Susceptible	[12]
<i>Botrytis cinerea</i>	EC50: 0.0025 - 2.88 (mycelial growth)	Highly Sensitive	[4]
<i>Botrytis cinerea</i>	EC50: 0.0095 - 0.41 (conidial elongation)	Highly Sensitive	[4]
<i>Alternaria alternata</i>	EC50: 0.04 - >100	Variable	[4]
<i>Colletotrichum truncatum</i>	EC50: 0.08 - 0.11	Susceptible	[4]
<i>Fusarium graminearum</i>	EC50: 0.06 - 0.2	Susceptible	[4]
<i>Rhizoctonia solani</i>	EC50: >100	Inherently Resistant	[4]
<i>Cladosporium tenuissimum</i>	EC50: >100	Inherently Resistant	[4]
<i>Rhizopus oryzae</i>	EC50: >100	Inherently Resistant	[4]

Table 2: Comparison of Inhibitory Activity of Ipflufenquin and Olorofim against *Aspergillus fumigatus* DHODH

Compound	IC50 (nM)	Reference
Olorofim	51 ± 14	[3]
Ipflufenquin	774 ± 144	[3]

Experimental Protocols

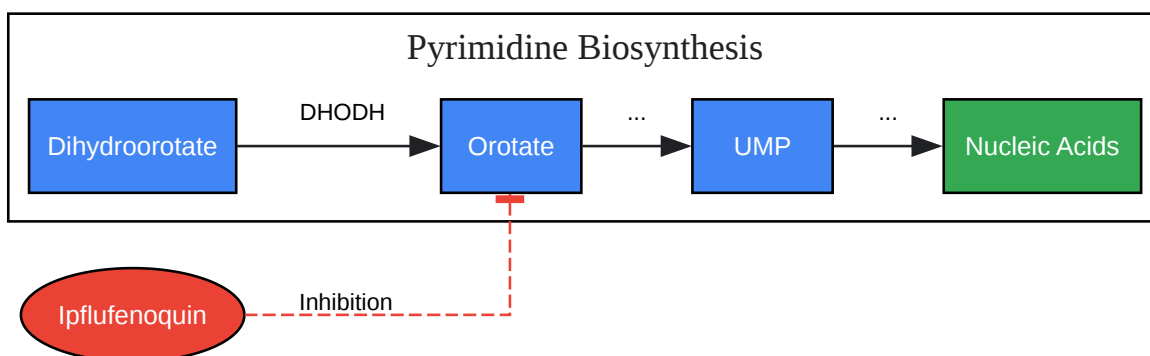
Protocol 1: Fungal Growth Inhibition Assay (Broth Microdilution)

- Prepare Fungal Inoculum:
 - Grow the fungal isolate on Potato Dextrose Agar (PDA) for 7-14 days.[\[13\]](#)
 - Harvest spores by flooding the plate with sterile saline containing 0.05% Tween 80.
 - Filter the spore suspension through sterile cheesecloth.
 - Adjust the spore concentration to 1×10^5 spores/mL using a hemocytometer.
- Prepare Fungicide Solutions:
 - Prepare a stock solution of ipflufenquin in a suitable solvent (e.g., DMSO).
 - Perform serial dilutions of the stock solution in RPMI-1640 medium to achieve the desired final concentrations.
- Assay Setup:
 - In a 96-well microtiter plate, add 100 μ L of each fungicide dilution per well.
 - Add 100 μ L of the fungal inoculum to each well.
 - Include a positive control (no fungicide) and a negative control (no fungus).
- Incubation and Reading:
 - Incubate the plate at the optimal temperature for the fungus for 48-72 hours.
 - Determine the Minimum Inhibitory Concentration (MIC) as the lowest concentration of ipflufenquin that causes complete inhibition of visible growth. Alternatively, read the optical density at 600 nm to calculate the EC50 value.[\[9\]](#)

Protocol 2: Sequencing of the pyrE (DHODH) Gene

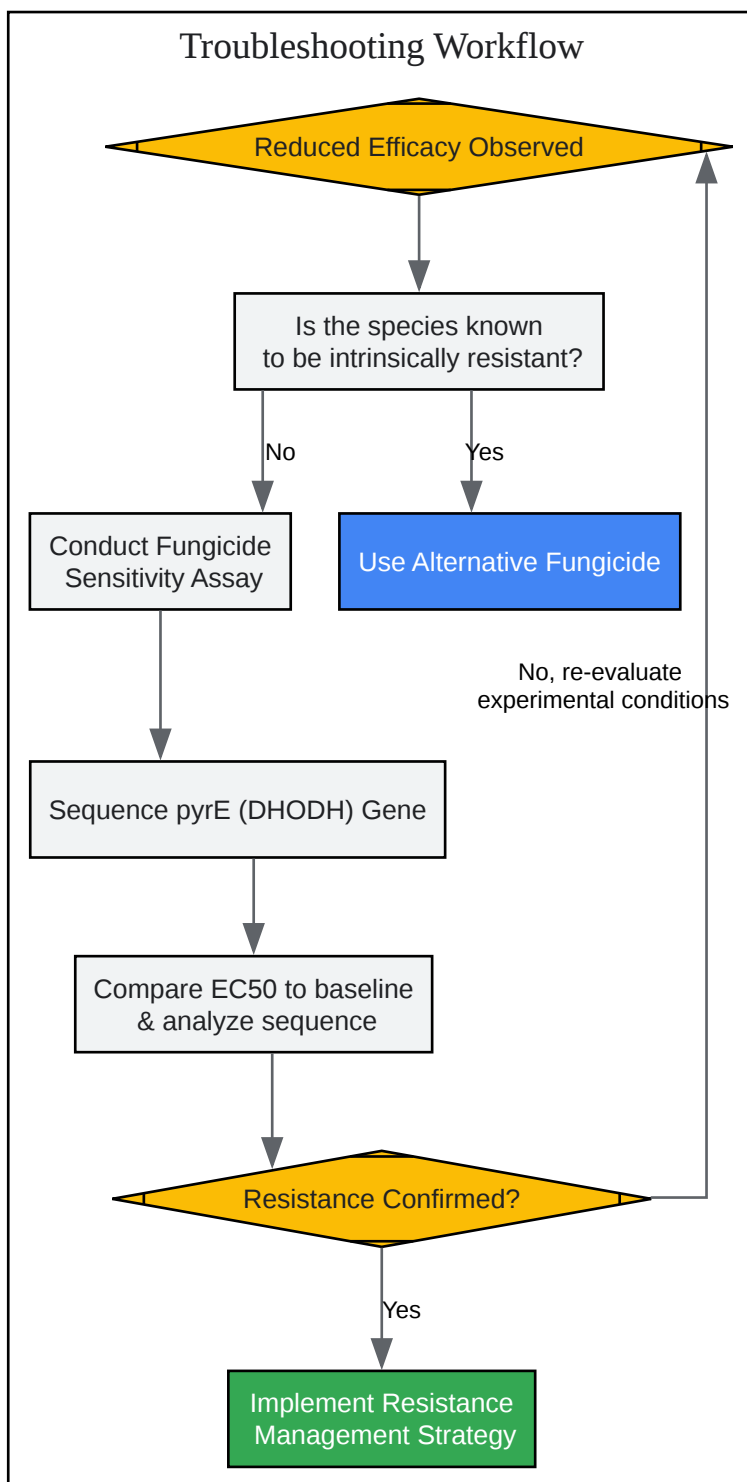
- DNA Extraction:
 - Grow the fungal isolate in potato dextrose broth.
 - Harvest the mycelia by filtration.
 - Extract genomic DNA using a commercially available fungal DNA extraction kit.
- PCR Amplification:
 - Design primers flanking the pyrE gene based on the known sequence for your fungal species.
 - Perform PCR using a high-fidelity DNA polymerase.
- Sequencing:
 - Purify the PCR product.
 - Send the purified product for Sanger sequencing.
- Sequence Analysis:
 - Align the obtained sequence with the wild-type pyrE gene sequence to identify any mutations.

Visualizations



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Caption: Ipflufenquin's mode of action via DHODH inhibition.



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Caption: Troubleshooting workflow for suspected ipflufenquin resistance.

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References

- 1. Intrinsic Natural Resistance of Various Plant Pathogens to Ipflufenquin, a New DHODH (Dihydroorotate Dehydrogenase)-Inhibiting Fungicide, in Relation to an Unaltered Amino Acid Sequence of the Target Site - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. biorxiv.org [biorxiv.org]
- 5. What kind of fungicide is Ipflufenquin?_Chemicalbook [chemicalbook.com]
- 6. Call for concern over the use of the new agricultural fungicide, ipflufenquin, in Australia. — ASID | Australasian Society for Infectious Diseases [asid.net.au]
- 7. research.manchester.ac.uk [research.manchester.ac.uk]
- 8. Aspergillus fumigatus strains that evolve resistance to the agrochemical fungicide ipflufenquin in vitro are also resistant to olorofim - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. ueaeprints.uea.ac.uk [ueaeprints.uea.ac.uk]
- 13. Fungicide Resistance Protocol — Research — Department of Plant Science [plantscience.psu.edu]
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